

Methacycline hydrochloride antibiotic class tetracycline

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Compound Focus: Methacycline Hydrochloride

CAS No.: 3963-95-9

Cat. No.: S535081

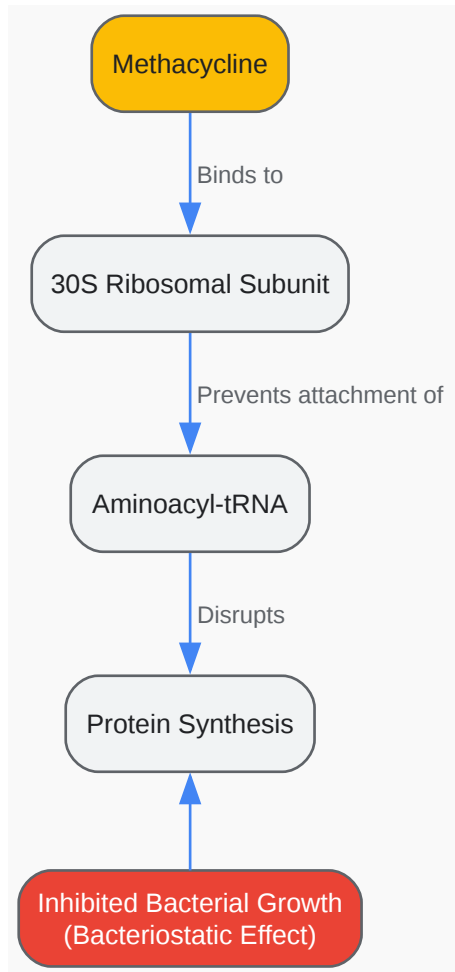
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Fundamental Properties and Mechanism of Action

The table below summarizes the core characteristics of **methacycline hydrochloride**:

Property	Description
Antibiotic Class	Tetracycline [1] [2]
Primary Mechanism	Inhibits bacterial protein synthesis by binding to the 30S ribosomal subunit, preventing aminoacyl-tRNA attachment [1].
Spectrum of Activity	Broad-spectrum; effective against various Gram-positive and Gram-negative bacteria [3] [1].
Pharmacological Effect	Bacteriostatic (inhibits bacterial growth and replication) [1].
Secondary Mechanism	Chelates divalent metal ions (e.g., Mg^{2+} , Ca^{2+}), disrupting bacterial enzyme function [1].
Research Application	Potent inhibitor of epithelial-mesenchymal transition (EMT) [2].

The core antibacterial mechanism of **methacycline hydrochloride** can be visualized as follows:



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Methacycline hydrochloride binds to the bacterial 30S ribosomal subunit, preventing tRNA attachment and inhibiting protein synthesis [1].

Experimental Data and Research Applications

Beyond its antibacterial use, **methacycline hydrochloride** is a valuable research tool. Key quantitative data and experimental findings are summarized below:

Parameter	Value / Detail	Context / Reference
IC ₅₀ for EMT Inhibition	~5 µM	Inhibition of A549 cell epithelial-mesenchymal transition (EMT) [2].
In Vitro Concentration	10 - 20 µM	Inhibits TGF-β1-induced markers (α-SMA, Snail1, Collagen I) in primary alveolar epithelial cells [2].
In Vivo Dosage	100 mg/kg/day	Intraperitoneal injection in a bleomycin-induced pulmonary fibrosis model [2].
Solubility (DMSO)	50 mg/mL (104.41 mM)	For in vitro stock solution preparation [2].
Solubility (Water)	6.67 mg/mL (13.93 mM)	Requires ultrasonication for dissolution [2].
CAS Number	3963-95-9	Unique chemical identifier [2].

Research indicates that **methacycline hydrochloride** effectively blocks EMT, a key process in fibrosis and cancer metastasis. It inhibits TGF-β1-induced activation of non-Smad signaling pathways (JNK, p38, Akt) in alveolar epithelial cells without affecting Smad or β-catenin transcriptional activity [2].

Detailed Experimental Protocols

In Vitro Protocol for EMT Inhibition

This methodology is used to study the inhibition of TGF-β1-induced epithelial-mesenchymal transition (EMT) in cells [2].

- **Cell Lines:** A549 human lung carcinoma cells or primary alveolar epithelial cells.
- **Compound Treatment:** Prepare **Methacycline hydrochloride** in DMSO at a stock concentration of 10-50 mM. Dilute to working concentrations (e.g., 5, 10, 20 µM) in cell culture medium. The final DMSO concentration should be kept low (e.g., ≤0.1%).
- **EMT Induction:** Stimulate cells with TGF-β1 (e.g., 2-10 ng/mL) for 48 hours to induce EMT.
- **Experimental Groups:**

- **Vehicle Control:** Cells treated with culture medium containing the equivalent volume of DMSO.
- **TGF- β 1 Group:** Cells treated with TGF- β 1 only.
- **TGF- β 1 + Methacycline:** Cells co-treated with TGF- β 1 and **Methacycline hydrochloride**.
- **Analysis:** After 48 hours, analyze the cells for EMT markers:
 - **Western Blotting:** Detect protein levels of α -Smooth Muscle Actin (α -SMA), Snail1, Collagen I, and fibronectin.
 - **qPCR:** Quantify mRNA expression of the aforementioned markers.
 - **Pathway Analysis:** Assess phosphorylation levels of JNK, p38, and Akt to confirm the effect on non-Smad pathways.

In Vivo Protocol for Pulmonary Fibrosis Model

This protocol evaluates the anti-fibrotic efficacy of **Methacycline hydrochloride** in an animal model [2].

- **Animal Model:** Typically mice or rats.
- **Fibrosis Induction:** Administer a single dose of bleomycin (e.g., 1-2 U/kg) via intratracheal instillation to induce pulmonary fibrosis.
- **Compound Administration:**
 - **Dosage:** 100 mg/kg/day of **Methacycline hydrochloride**.
 - **Route:** Intraperitoneal (i.p.) injection.
 - **Treatment Schedule:** Begin treatment 10 days after bleomycin instillation and continue daily until the endpoint (e.g., Day 17).
- **Analysis:**
 - **Survival Rate:** Monitor and record animal survival.
 - **Histopathology:** Analyze lung tissue sections with staining (e.g., H&E, Masson's Trichrome) to assess collagen deposition and fibrosis.
 - **Molecular Analysis:** Measure protein and mRNA levels of EMT and fibrosis markers (Snail1, Twist1, collagen I, fibronectin) in lung homogenates.

Key Insights for Research Use

- **Bacterial Resistance:** Be aware that bacterial resistance to methacycline can occur via efflux pumps, ribosomal protection proteins, and enzymatic inactivation [1].
- **Pharmaceutical Standard:** **Methacycline hydrochloride** is available as a **Certified Reference Material (CRM)** for quality control in pharmaceutical analysis, qualified for techniques like HPLC and GC [3].
- **Research Use Only:** Note that the compound is typically sourced for "research use only" and is not intended for diagnostic or therapeutic applications in humans [2].

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